

Comparative Analysis of Linear and Branched Dodecylbenzenesulfonate Isomers

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Compound of Interest

Compound Name: EINECS 261-799-1

Cat. No.: B1624200

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A comprehensive guide for researchers, scientists, and drug development professionals on the physicochemical properties, biological activity, and toxicity of linear alkylbenzene sulfonates (LAS) versus branched alkylbenzene sulfonates (BAS).

Introduction:

While the European Inventory of Existing Commercial Chemical Substances (EINECS) number 261-799-1 is formally assigned to sodium 4-oxovalerate, the inquiry for a comparative analysis including its "branched isomers" points to a broader interest in the isomers of dodecylbenzenesulfonate. Dodecylbenzenesulfonate is a major anionic surfactant used in a wide range of applications, from household detergents to industrial processes. It exists as a complex mixture of isomers, which can be broadly categorized into linear alkylbenzene sulfonates (LAS) and branched alkylbenzene sulfonates (BAS). The structure of the alkyl chain—whether it is linear or branched—profoundly influences the compound's physicochemical properties, biological activity, and environmental fate. This guide provides a detailed comparative analysis of LAS and BAS, supported by experimental data and standardized protocols, to aid researchers in understanding their distinct characteristics.

Physicochemical Properties

The arrangement of the alkyl chain in dodecylbenzenesulfonate isomers significantly impacts their behavior in solution, particularly their surface activity. Key parameters for evaluating surfactant performance include the critical micelle concentration (CMC) and surface tension.

Table 1: Comparison of Physicochemical Properties of Linear vs. Branched Dodecylbenzenesulfonate

Property	Linear Alkylbenzene Sulfonate (LAS)	Branched Alkylbenzene Sulfonate (BAS)	Key Differences & Implications
Critical Micelle Concentration (CMC)	Lower (e.g., ~1.2-2.9 mM for sodium dodecylbenzenesulfonate)[1]	Higher	A lower CMC indicates that LAS is more efficient at forming micelles, which is crucial for its detergent and solubilizing properties.
Surface Tension at CMC (γ_{CMC})	Lower (e.g., ~28 mN/m for sodium dodecylbenzenesulfonate)	Higher	LAS is more effective at reducing the surface tension of water, leading to better wetting and foaming properties.[2]
Solubility	Generally higher	Lower	The linear structure of LAS allows for more effective hydration of the molecule.
Foaming Properties	Superior foaming	Good foaming, but generally less stable	LAS typically produces a more stable and persistent foam, which can be advantageous in cleaning applications. [2]

Biological Activity and Environmental Fate

The biological activity of dodecylbenzenesulfonate isomers is primarily related to their interaction with cell membranes, a consequence of their amphiphilic nature. A critical

differentiator between LAS and BAS is their biodegradability, which has significant environmental implications.

Table 2: Comparison of Biological Activity and Environmental Fate of Linear vs. Branched Dodecylbenzenesulfonate

Aspect	Linear Alkylbenzene Sulfonate (LAS)	Branched Alkylbenzene Sulfonate (BAS)	Key Differences & Implications
Primary Biodegradation	High (>95% in standard tests)[3]	Low to moderate (highly variable depending on branching)	The linear alkyl chain of LAS is readily attacked by microbial enzymes, leading to rapid degradation in the environment. The branched structure of BAS hinders enzymatic breakdown, resulting in greater persistence.
Aquatic Toxicity	More toxic on an acute basis	Less toxic on an acute basis	While acutely more toxic, the rapid biodegradation of LAS mitigates its long-term environmental impact. The persistence of BAS can lead to chronic exposure and adverse effects in aquatic ecosystems.
Mechanism of Action	Disruption of cell membranes, protein denaturation.	Similar to LAS, but with potentially more pronounced membrane perturbation due to the bulky branched structure.	Both isomers exert their primary biological effect by interfering with the lipid bilayer of cell membranes, leading to increased permeability and cell lysis at sufficient concentrations.

Toxicity to Aquatic Organisms:

The aquatic toxicity of dodecylbenzenesulfonate isomers is a critical consideration for their environmental risk assessment. The toxicity is influenced by the length and structure of the alkyl chain.

Table 3: Aquatic Toxicity of Linear vs. Branched Dodecylbenzenesulfonate

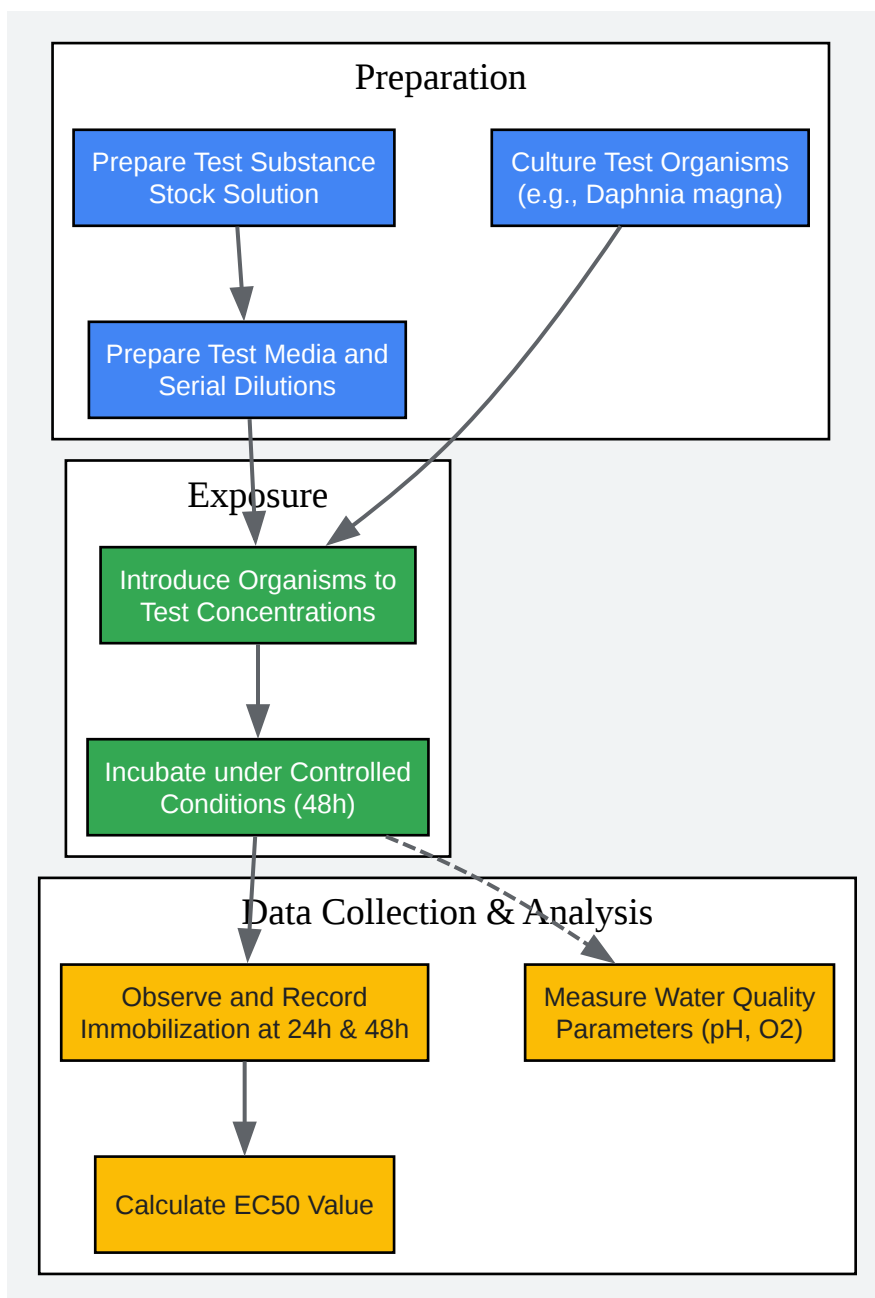
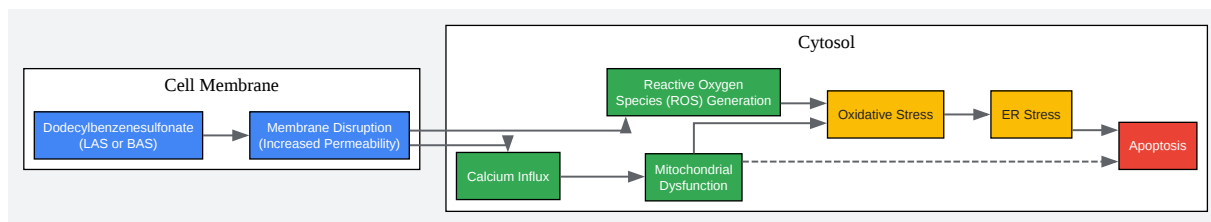
Test Organism	Endpoint	Linear Alkylbenzene Sulfonate (LAS)	Branched Alkylbenzene Sulfonate (BAS)	Reference
Fish (e.g., Oncorhynchus mykiss)	96-hour LC50	~2.3 mg/L	Generally higher (less toxic)	[2]
Daphnia (Daphnia magna)	48-hour EC50	Varies with chain length (e.g., C12 ~5.9 mg/L)	Generally higher (less toxic)	
Algae (Pseudokirchneriella subcapitata)	72-hour EC50	Varies with chain length	Generally higher (less toxic)	

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms.

Mandatory Visualizations

Signaling Pathway of Surfactant-Induced Cellular Stress

Surfactants like dodecylbenzenesulfonate can induce cellular stress by disrupting the cell membrane, leading to a cascade of intracellular events. This diagram illustrates a generalized pathway of surfactant-induced cytotoxicity.



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